

An In-depth Technical Guide to Dibromodifluoromethane (CBr₂F₂)

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Compound of Interest

Compound Name: *Dibromodifluoromethane*

Cat. No.: *B1204443*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Dibromodifluoromethane** (CBr₂F₂), also known by its ASHRAE number R-12B2 or Halon 1202. The information compiled herein is intended to serve as a crucial resource for professionals engaged in research, scientific analysis, and drug development, offering detailed data, experimental context, and safety information.

General Information and Identifiers

Dibromodifluoromethane is a halomethane and a colorless, nonflammable liquid or gas at room temperature, possessing a characteristic odor.^{[1][2]} It was historically used as a fire extinguishing agent and a refrigerant.^{[3][4][5]} Due to its ozone-depleting properties, its production and use have been significantly curtailed under international agreements. However, it remains a compound of interest in specialized chemical synthesis.^{[6][7]}

Identifier	Value
IUPAC Name	dibromo(difluoro)methane [2] [6]
CAS Number	75-61-6 [2] [6]
Molecular Formula	CBr ₂ F ₂ [2] [6]
Molecular Weight	209.82 g/mol [2] [6]
SMILES	C(F)(F)(Br)Br [2] [6]
InChI Key	AZSZCFSOHXEJQE-UHFFFAOYSA-N [2] [6]
Synonyms	Halon 1202, Freon 12-B2, Carbon dibromide difluoride, R-12B2 [2] [8]

Physical Properties

The physical characteristics of CBr₂F₂ are critical for its handling, storage, and application in experimental settings. It is a dense, volatile compound.

Property	Value
Appearance	Colorless, heavy liquid or gas with a characteristic odor [1] [2] [9]
Boiling Point	22.8 to 25.0 °C (73 to 77 °F) at 760 mmHg [1] [2] [10]
Melting Point	-141 to -110.1 °C (-222 to -166 °F) [2] [3] [10] [11]
Density (Liquid)	2.29 to 2.306 g/cm ³ at 15-25 °C [2] [3] [6] [10] [11]
Vapor Density	7.2 (Air = 1) [1] [6] [11]
Vapor Pressure	83 kPa (620 mmHg) at 20 °C [1] [6] [8] [10]
Refractive Index	1.398 - 1.402 at 20 °C [3] [10] [11]
LogP (Octanol/Water Partition Coefficient)	1.99 [2]

Solubility

Solvent	Solubility
Water	Insoluble[1][2][3][4][6][8][11]
Organic Solvents	Soluble in ether, acetone, benzene, alcohol, and methanol[2][3][4][6][9]

Chemical Properties and Reactivity

Stability and Decomposition: **Dibromodifluoromethane** is stable under normal conditions but decomposes at high temperatures.[6] When exposed to fire or extreme heat, it generates toxic and corrosive fumes, including hydrogen fluoride and hydrogen bromide.[1][6] These decomposition products pose significant environmental and corrosion challenges.[6] The decomposition pathways are understood to proceed via free-radical mechanisms.[6]

Reactivity: CBr₂F₂ is incompatible with chemically active metals such as powdered aluminum, zinc, magnesium, and alkali or alkaline earth metals.[1][8] It is used as a reagent in organic synthesis, particularly in halogenation and addition reactions.[7] For instance, it can undergo addition reactions with alkenes and alkynes.

Polarity: The molecule CBr₂F₂ has a tetrahedral geometry. Due to the difference in electronegativity between carbon, fluorine, and bromine, the C-F and C-Br bonds are polar. The asymmetrical arrangement of these bonds results in a net dipole moment, making **Dibromodifluoromethane** a polar molecule.[7]

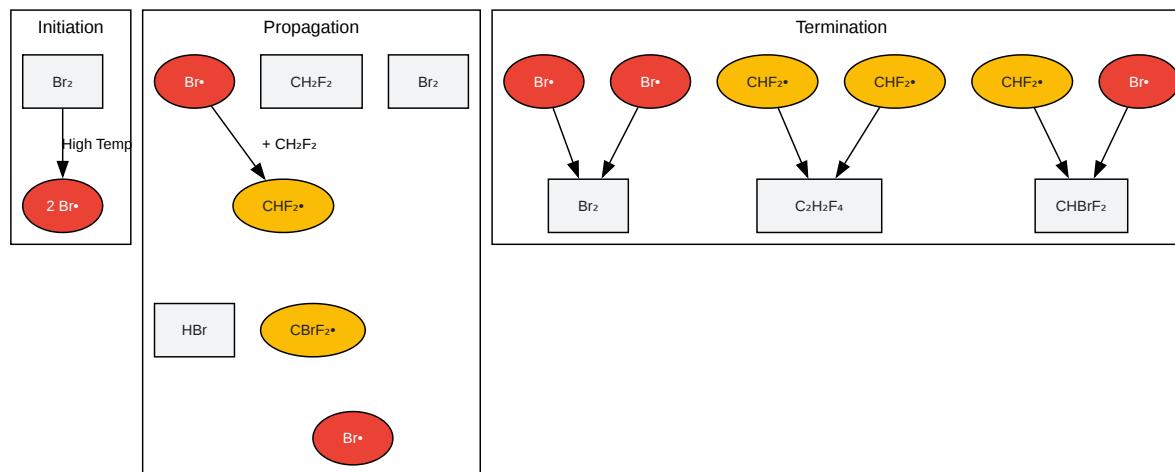
Experimental Protocols

Synthesis Method 1: Vapor-Phase Bromination of Difluoromethane

This is a well-established method for producing **Dibromodifluoromethane**.[12] The process involves the reaction of difluoromethane (CH₂F₂) with bromine (Br₂) at elevated temperatures, typically between 250 and 600 °C. The reaction follows a free-radical chain mechanism.

- **Initiation:** High temperature causes the homolytic cleavage of the bromine molecule to generate bromine radicals.

- $\text{Br}_2 \rightarrow 2 \text{Br}\cdot$
- Propagation: The bromine radical abstracts a hydrogen atom from difluoromethane, which then reacts with another bromine molecule.
 - $\text{Br}\cdot + \text{CH}_2\text{F}_2 \rightarrow \text{HBr} + \text{CHF}_2\cdot$
 - $\text{CHF}_2\cdot + \text{Br}_2 \rightarrow \text{CBrF}_2\cdot + \text{Br}\cdot$
- Termination: The reaction is terminated by the combination of radicals.
 - $2 \text{Br}\cdot \rightarrow \text{Br}_2$
 - $2 \text{CHF}_2\cdot \rightarrow \text{C}_2\text{H}_2\text{F}_4$
 - $\text{CHF}_2\cdot + \text{Br}\cdot \rightarrow \text{CHBrF}_2$

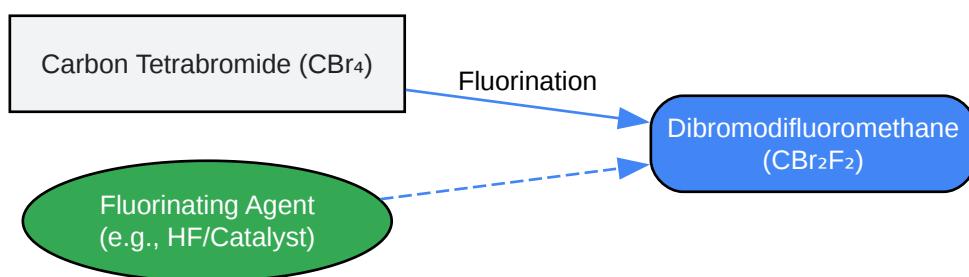


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Caption: Free-radical chain reaction for CBr_2F_2 synthesis.

Synthesis Method 2: Fluorination of Carbon Tetrabromide

Another synthetic route involves the fluorination of carbon tetrabromide (CBr_4).^[12] This process typically employs a fluorinating agent to substitute bromine atoms with fluorine atoms. Industrial applications may use catalytic fluorination in continuous flow reactor systems.^[6]



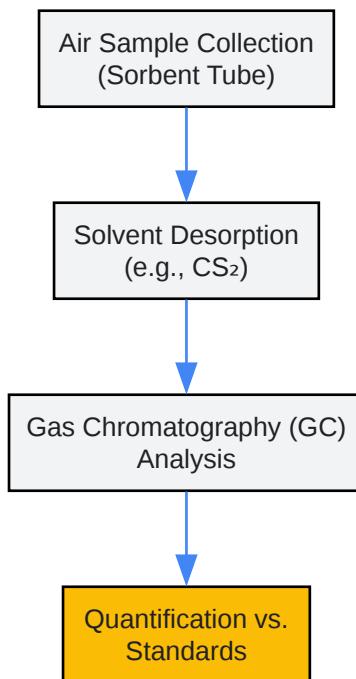
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Caption: Synthesis of CBr_2F_2 via fluorination of CBr_4 .

Analytical Laboratory Method: NIOSH Method 1012

For the analysis of CBr_2F_2 in workplace air, NIOSH Method 1012 can be employed. This method generally involves:

- Sampling: A known volume of air is drawn through a solid sorbent tube (e.g., charcoal) to adsorb the analyte.
- Desorption: The analyte is desorbed from the sorbent using a suitable solvent (e.g., carbon disulfide).
- Analysis: The resulting solution is analyzed by Gas Chromatography (GC) with a suitable detector, such as a Flame Ionization Detector (FID) or an Electron Capture Detector (ECD).
- Quantification: The concentration is determined by comparing the peak area of the sample to that of calibrated standards.



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Caption: General workflow for NIOSH Method 1012.

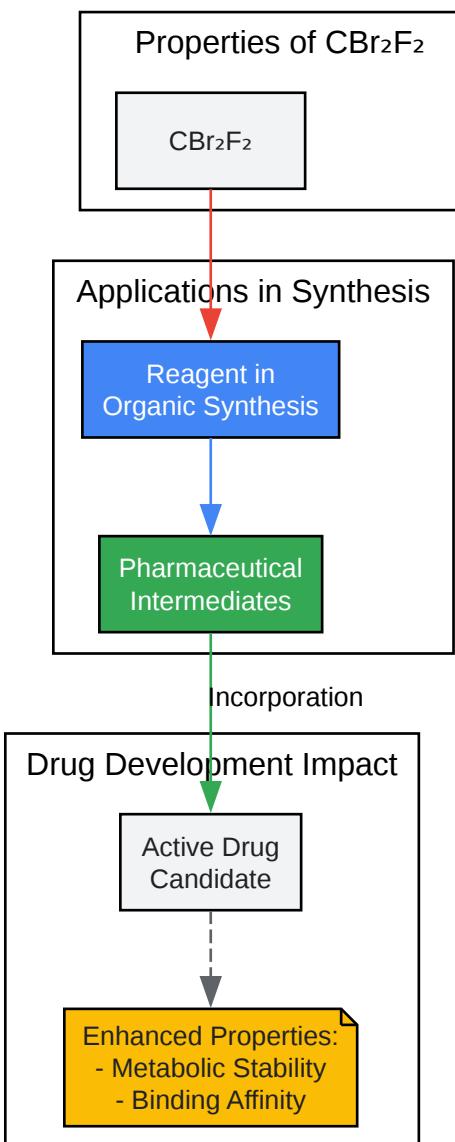
Safety, Hazards, and Biological Relevance

Toxicity and Health Effects: Inhalation of **Dibromodifluoromethane** can cause severe respiratory issues, cardiac arrhythmias, and potentially death at high concentrations.[6] It is irritating to the eyes, skin, and respiratory system.[3] Direct contact with the liquefied gas can cause frostbite.[1] In case of exposure, it is critical to move the individual to fresh air and seek medical attention.[1] Due to the risk of cardiac rhythm disturbances, catecholamine drugs like epinephrine should be used with extreme caution.[1] A 15-minute exposure to 6,400 ppm was reported to be fatal to rats.[3][13]

Environmental Impact: CBr₂F₂ is a potent ozone-depleting substance (ODS).[6] Its release contributes to the degradation of the stratospheric ozone layer, which protects the Earth from harmful ultraviolet radiation.[6]

Relevance in Drug Development: While CBr₂F₂ itself is not a therapeutic agent, its structural motifs are relevant. Halogenated compounds, particularly those containing fluorine, are of significant interest in medicinal chemistry. The incorporation of difluoromethyl groups can

enhance metabolic stability and binding interactions of drug candidates.^[14] CBr₂F₂ can be used as a reagent in the synthesis of pharmaceutical intermediates.^[7] For example, it serves as a source for difluorocarbene or other difluoromethyl synthons, which are then incorporated into more complex, pharmacologically active molecules.



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Caption: Role of CBr₂F₂ as a reagent in drug development.

This guide provides a foundational understanding of **Dibromodifluoromethane**'s properties for scientific and research applications. Given its hazardous nature and environmental impact, all

handling and experimental procedures should be conducted with appropriate safety precautions and in accordance with regulatory guidelines.

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